

Essential Safety and Logistical Information for Handling 2,3-Anthracenediol

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Compound of Interest

Compound Name: 2,3-Anthracenediol

Cat. No.: B14082749

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides essential, immediate safety and logistical information for **2,3-Anthracenediol**, including operational and disposal plans.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,3-Anthracenediol** is provided below. This information is critical for understanding its behavior and potential hazards.

Property	Value	Source
IUPAC Name	anthracene-2,3-diol	[1]
Synonyms	2,3-dihydroxyanthracene, anthracene-2,3-diol	[2][3]
CAS Number	64817-81-8	[1][2][3]
Chemical Formula	C ₁₄ H ₁₀ O ₂	[3][4]
Molecular Weight	210.23 g/mol	[3]
Polar Surface Area (PSA)	40.46 Å ²	[3]
Calculated LogP	3.40	[3]

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **2,3-Anthracenediol** is limited, the parent compound, anthracene, is known to be a moderate skin and eye irritant and may be harmful if inhaled.^[5] Therefore, a cautious approach is necessary. The following table outlines the required and recommended PPE for handling **2,3-Anthracenediol**.

Protection Level	Required Personal Protective Equipment (PPE)
Standard Laboratory Handling (Solid)	- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133. ^[5] ^[6] - Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat. ^[5] ^[7] - Respiratory Protection: For nuisance dust, a P95 (US) or P1 (EU) particle respirator is recommended. ^[5]
Operations with Potential for Aerosolization or High Concentration	- Eye/Face Protection: Chemical safety goggles or a full-face shield. - Skin Protection: Impervious clothing and chemical-resistant gloves. ^[5] - Respiratory Protection: A higher-level respirator such as an OV/AG/P99 (US) or ABEK-P2 (EU) should be used. ^[5]

Hazard Communication Diagram

Caption: Relationship between potential hazards of **2,3-Anthracenediol** and the corresponding primary protective barriers.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to minimize exposure and ensure safety.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a laboratory fume hood.[\[5\]](#)
- Ensure safety shower and eye wash stations are accessible.
- Gather all necessary PPE and materials before starting work.

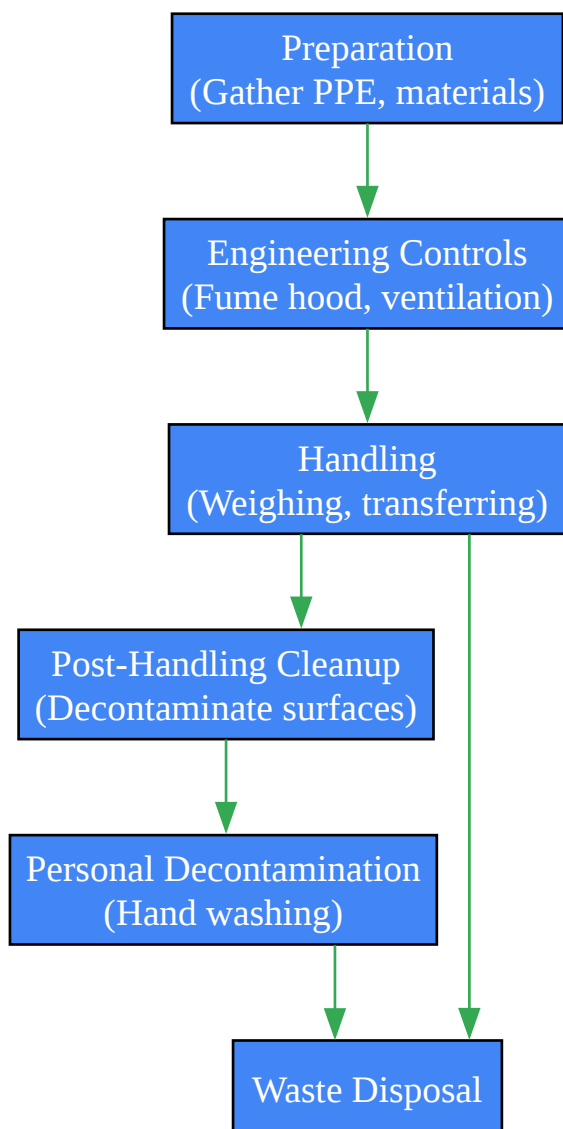
2. Handling the Compound:

- Avoid the formation of dust and aerosols.[\[5\]](#)
- When weighing or transferring the solid, do so carefully to minimize dust generation.
- Use appropriate tools (spatulas, etc.) to handle the material.

3. Post-Handling:

- Thoroughly clean the work area after use.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
[\[5\]](#)

Experimental Workflow Diagram



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Caption: A typical experimental workflow for handling **2,3-Anthracenediol**.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Situation	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[6]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation develops.[6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[7]
Spill	Evacuate the area. Wear appropriate PPE. Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.[8]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7] Wear self-contained breathing apparatus for firefighting if necessary.[5]

Disposal Plan

Proper disposal of **2,3-Anthracenediol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

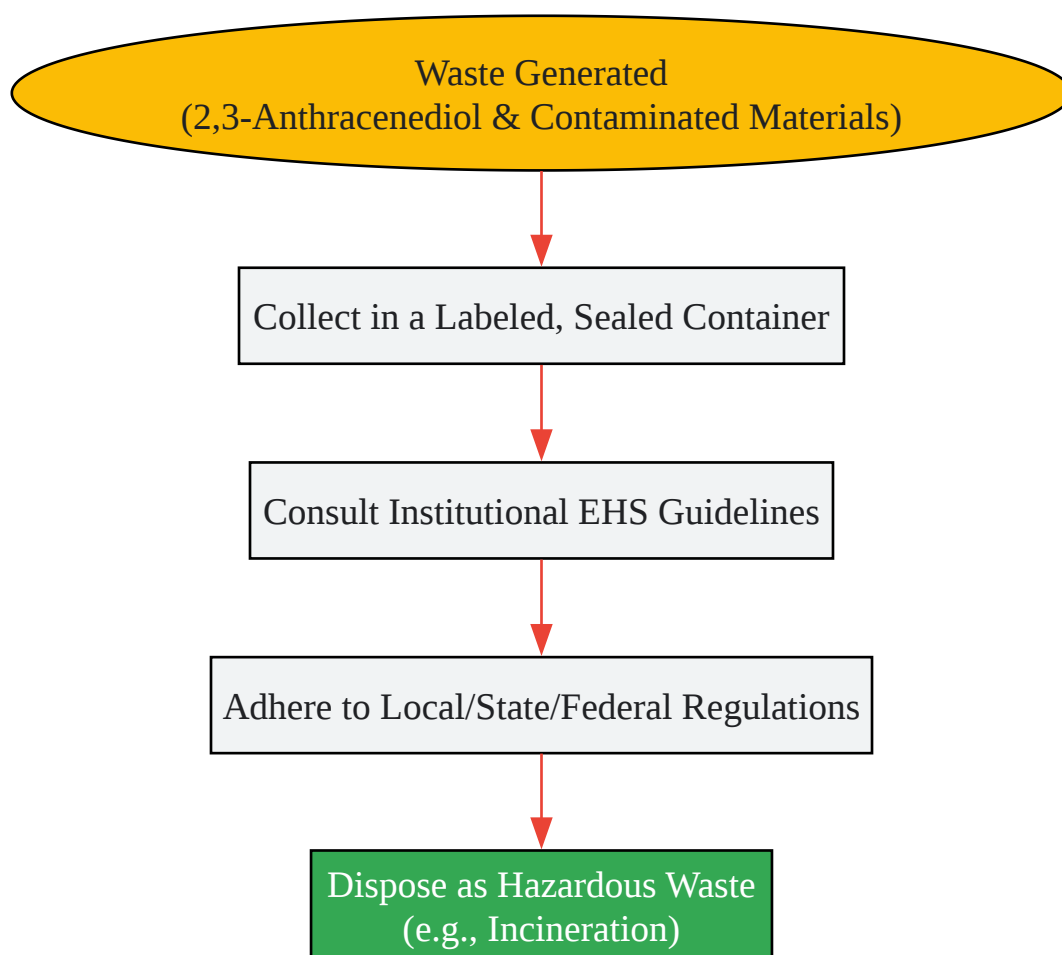
1. Waste Collection:

- Collect waste **2,3-Anthracenediol** and any contaminated materials (e.g., gloves, wipes) in a clearly labeled, sealed container.

2. Disposal Method:

- Dispose of this material as hazardous waste.
- It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.
- Always consult with your institution's environmental health and safety (EHS) department and follow all local, state, and federal regulations for chemical waste disposal.

Disposal Decision Tree



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Caption: A decision-making workflow for the proper disposal of **2,3-Anthracenediol** waste.

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